

Physical and chemical properties of 2,4,6-Trichloro-5-methylpyrimidine

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Compound of Interest

Compound Name: 2,4,6-Trichloro-5-methylpyrimidine

Cat. No.: B154744

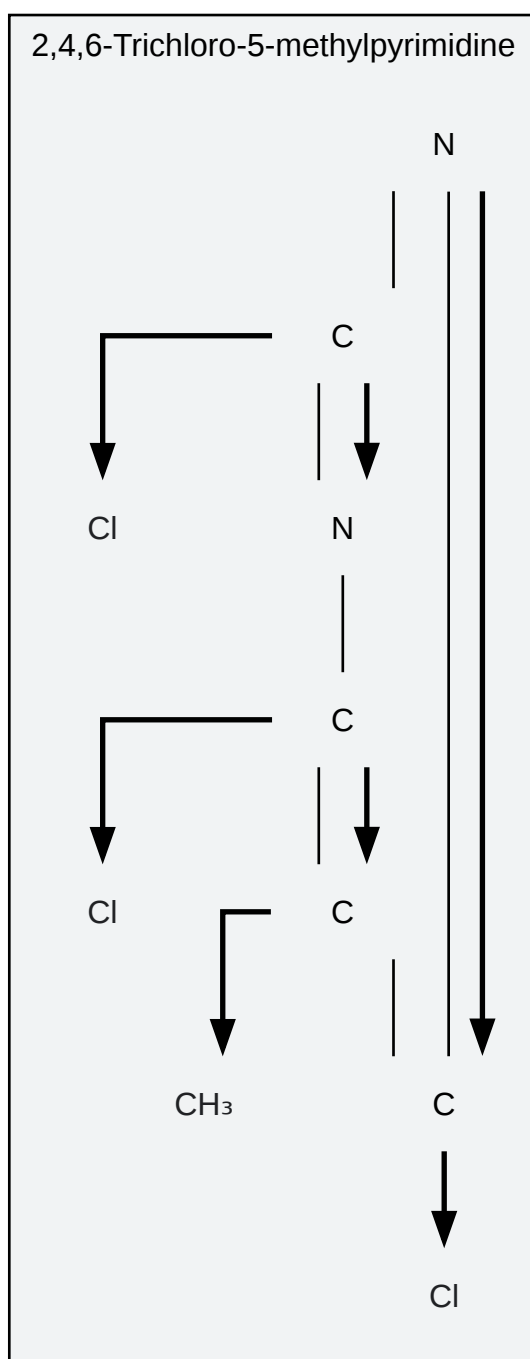
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An In-depth Technical Guide to 2,4,6-Trichloro-5-methylpyrimidine

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4,6-Trichloro-5-methylpyrimidine**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key data, outlines its chemical characteristics, and presents relevant safety information.

Chemical Identity and Structure

2,4,6-Trichloro-5-methylpyrimidine is a halogenated pyrimidine derivative. The presence of three reactive chlorine atoms on the pyrimidine ring makes it a versatile intermediate in organic synthesis, particularly for the development of pharmaceutical compounds and other specialty chemicals.



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Caption: Chemical structure of **2,4,6-Trichloro-5-methylpyrimidine**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2,4,6-trichloro-5-methylpyrimidine[1][2]
CAS Number	1780-36-5[1][2]
Molecular Formula	C ₅ H ₃ Cl ₃ N ₂ [1][2]
SMILES	<chem>Cc1c(Cl)nc(Cl)nc1Cl</chem> [1]
InChI Key	VTWSQGDJQFXHB-UHFFFAOYSA-N[1]

| Synonyms | 5-Methyl-2,4,6-trichloropyrimidine, Pyrimidine, 2,4,6-trichloro-5-methyl-[1][2] |

Physicochemical Properties

The quantitative physical and chemical properties of this compound are summarized below. These properties are essential for designing experimental conditions, including reaction setups and purification methods.

Table 2: Physical and Chemical Properties

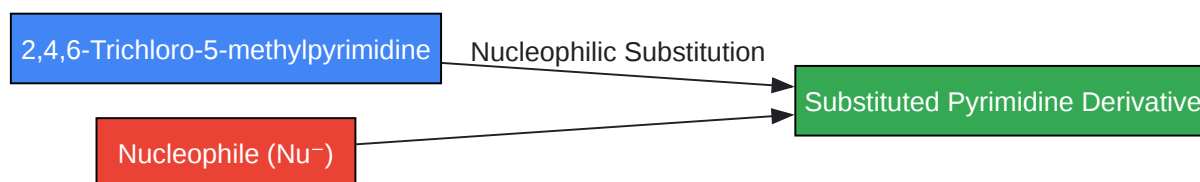
Property	Value	Source
Molecular Weight	197.45 g/mol	[1]
Physical Form	Solid	
Melting Point	65-69 °C	
Boiling Point	Data not available	
Density	Data not available	

| Solubility | Data not available | |

Reactivity and Chemical Behavior

The reactivity of **2,4,6-Trichloro-5-methylpyrimidine** is dominated by the three chlorine substituents on the electron-deficient pyrimidine ring. These chlorine atoms are susceptible to nucleophilic substitution, making the molecule a valuable building block for introducing the 5-

methypyrimidine scaffold into more complex structures. The chlorine atoms at positions 2, 4, and 6 can be selectively or fully displaced by a variety of nucleophiles, such as amines, alcohols, and thiols.

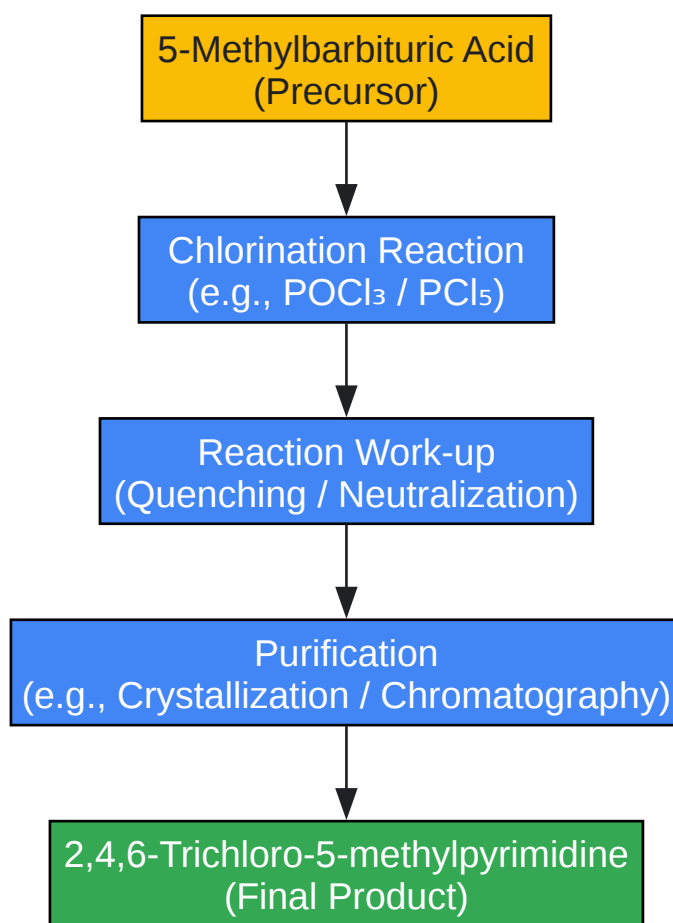


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Caption: General reaction pathway for **2,4,6-Trichloro-5-methylpyrimidine**.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **2,4,6-Trichloro-5-methylpyrimidine** are not readily available in the provided search results, a general synthetic approach can be inferred from the preparation of related trichloropyrimidines.[3][4] The synthesis of analogous compounds often involves the chlorination of a corresponding barbituric acid or uracil derivative using a strong chlorinating agent like phosphorus oxychloride (POCl₃) in combination with phosphorus pentachloride (PCl₅) or a catalyst.[3][4]



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Caption: Conceptual workflow for the synthesis of **2,4,6-Trichloro-5-methylpyrimidine**.

Safety and Handling

2,4,6-Trichloro-5-methylpyrimidine is classified as a hazardous substance and must be handled with appropriate safety precautions in a laboratory setting.^[1]

Table 3: GHS Hazard Information

Category	Classification
GHS Pictogram	Danger
Signal Word	Danger
Hazard Class	Acute Toxicity 4 (Oral), Skin Corrosion 1B[1]
Hazard Statements	H302: Harmful if swallowed.[1]H314: Causes severe skin burns and eye damage.[1]

| Precautionary Codes | P260, P280, P301+P312, P303+P361+P353, P304+P340+P310, P305+P351+P338 |

Handling Recommendations:

- Use only in a well-ventilated area, preferably within a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.
- Avoid breathing dust, fumes, or vapors.[5]
- Wash hands thoroughly after handling.[5]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]

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References

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